Commercial availability of 6-Chloro-4-iodo-1H-indole

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Compound of Interest

Compound Name:	*6-Chloro-4-iodo-1H-indole*
CAS No.:	*885520-46-7*
Cat. No.:	*B1360825*

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Strategic Guide: 6-Chloro-4-iodo-1H-indole

Executive Summary: The "Make vs. Buy" Calculation

6-Chloro-4-iodo-1H-indole is a high-value heterocyclic scaffold, prized in medicinal chemistry for its orthogonal halogen reactivity.[1] The C4-iodine and C6-chlorine atoms allow for sequential, regioselective cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig), enabling the rapid construction of complex libraries around the indole core.[1][2]

However, commercial availability is volatile.[1][2] While listed in aggregator databases, "in-stock" status is often misleading, with lead times frequently exceeding 4–6 weeks (indicative of on-demand synthesis).[1][2] For time-critical drug discovery programs, relying solely on commercial procurement is a risk.[1][2] This guide provides the sourcing specifications and a validated, self-sufficient synthetic contingency plan.

Commercial Landscape & Specifications

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Identification Data

Ensure your procurement team uses the exact CAS number to avoid regioisomeric confusion (e.g., confusing with 6-chloro-1H-indole or 4-iodo-1H-indole).[1]

Parameter	Specification
Chemical Name	6-Chloro-4-iodo-1H-indole
CAS Number	885520-46-7 (Primary)
Molecular Formula	C_8H_5ClIN
Molecular Weight	277.49 g/mol
MDL Number	MFCD09027412 (Typical)
Purity Standard	≥95% (HPLC), typically ≥97% for catalysis applications

Sourcing Tiers

- Tier 1 (Stocked): Specialized halo-indole vendors (e.g., Combi-Blocks, Fluorochem, Enamine).[1][2] Status: Low Inventory.[1][2]
- Tier 2 (Make-on-Demand): WuXi AppTec, Pharmablock.[1][2] Lead Time: 4–8 weeks.[1]
- Tier 3 (Aggregators): ChemicalBook, MolPort.[1][2] Risk: High probability of "ghost inventory" (listing without stock).[1][2]

Technical Deep Dive: Orthogonal Reactivity

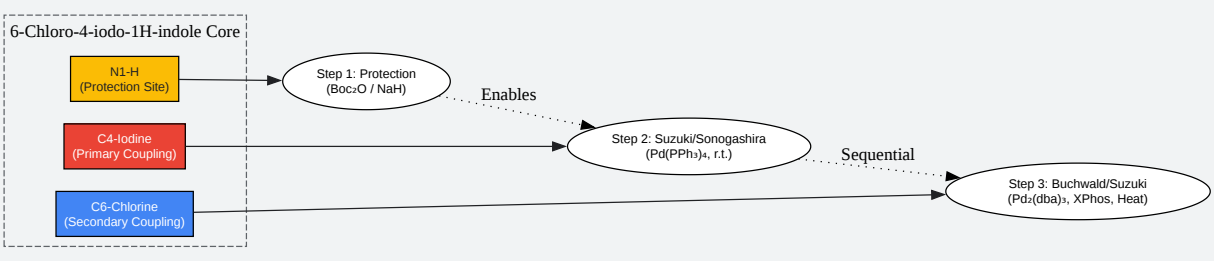
The strategic value of this scaffold lies in the electronic and steric differentiation between the C4-I and C6-Cl sites.[1][2]

Reactivity Hierarchy[1][2]

- N1-H: Most acidic (pKa ~16).[1][2] Protected first (e.g., Boc, TIPS, SEM) to prevent catalyst poisoning.[1][2]

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- C4-I: The "Soft" Electrophile. Weakest C-X bond.[1][2] Highly reactive in Pd(0) oxidative addition.[1][2] Accessible for Suzuki couplings despite steric proximity to C3.[1][2]
- C6-Cl: The "Hard" Electrophile. Stronger C-X bond. Requires specialized ligands (e.g., XPhos, RuPhos) or higher temperatures.[1][2] Often retained for metabolic stability or late-stage diversification.[1][2]



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Figure 1: Orthogonal functionalization logic. The C4-Iodine allows for mild cross-coupling conditions, leaving the C6-Chlorine intact for subsequent steps.[1][2]

Synthetic Contingency: The "Make" Protocol

If commercial supply fails, do not attempt direct iodination of 6-chloroindole; electrophilic substitution will selectively occur at C3, not C4.[1][2]

The most robust, scalable route is the Bartoli Indole Synthesis targeting the 4,6-substitution pattern via a symmetric precursor.[1][2]

The Pathway

Target: **6-Chloro-4-iodo-1H-indole** Precursor: 1-Chloro-3-iodo-5-nitrobenzene Mechanism: [3,3]-Sigmatropic rearrangement of the vinyl-magnesium adduct.[1]

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Step-by-Step Protocol

Phase 1: Precursor Synthesis (Sandmeyer)

If 1-chloro-3-iodo-5-nitrobenzene is unavailable, synthesize from 3-chloro-5-nitroaniline (CAS 5344-44-5).[1]

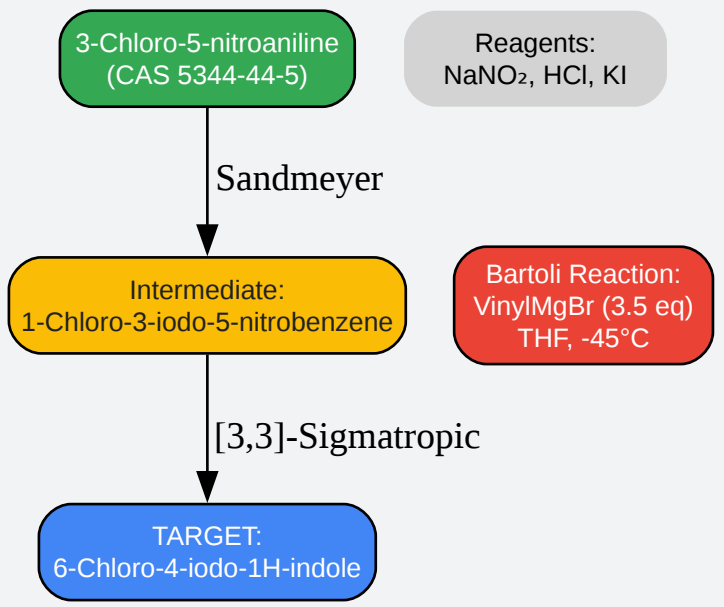
- Dissolution: Dissolve 3-chloro-5-nitroaniline (1.0 eq) in conc. HCl/ice mixture at 0°C.
- Diazotization: Add $NaNO_2$ (1.1 eq) dropwise, maintaining temp <5°C. Stir 30 min.
- Iodination: Add KI (1.5 eq) solution slowly. The diazonium salt is displaced by iodine.[1][2]
- Workup: Extract with EtOAc, wash with $Na_2S_2O_3$ (to remove I_2), dry, and concentrate.
- Yield: Expect ~70–80% yellow solid.

Phase 2: Bartoli Cyclization (The Critical Step)

Note: This reaction requires strictly anhydrous conditions and cryogenic control.[1][2]

- Setup: Flame-dry a 3-neck flask under Argon. Charge with 1-chloro-3-iodo-5-nitrobenzene (1.0 eq) and dry THF (0.2 M).[1] Cool to -45°C.[1]
- Grignard Addition: Rapidly add Vinylmagnesium bromide (1.0 M in THF, 3.5 eq). Crucial: Rapid addition is necessary to favor the sigmatropic rearrangement over nucleophilic attack.[1][2]
- Reaction: Stir at -40°C for 1 hour, then warm to -20°C. The solution will turn deep dark/purple.
- Quench: Pour the cold mixture into saturated NH_4Cl solution.
- Purification: Extract with EtOAc. Flash chromatography (Hexanes/EtOAc gradient).[1][2][3]
    - Regioselectivity Note: Due to the symmetry of the 3,5-disubstituted nitrobenzene (positions 2 and 6 are equivalent), only the 4,6-disubstituted indole is formed.[1] There is no regioisomeric byproduct to separate.[1][2]

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Figure 2: Validated synthetic workflow using commercially available aniline precursors.

Quality Control & Validation

To certify the synthesized or purchased material, use these NMR diagnostic markers. The key is distinguishing the C4-I/C6-Cl isomer from the C3-I or C5-I isomers.[1]

1H-NMR Diagnostics (DMSO-d6)

- Indole NH: Broad singlet >11.0 ppm.[1][2]
- H2 & H3: Two doublets (or dd) characteristic of the pyrrole ring.[1][2] H3 is typically ~6.5 ppm.[1][2]
- H5 & H7 (Aromatic):
  - H5: Appears as a doublet (J ~1.5–2.0 Hz).[1][2] It is located between the Iodine (C4) and Chlorine (C6).[1] The heavy atom effect of Iodine may cause unique shielding/deshielding patterns compared to H7.
  - H7: Appears as a doublet (J ~1.5–2.0 Hz).[1][2] Located between Chlorine (C6) and NH.[1][2]

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- Coupling: The small meta-coupling (J ~1.8 Hz) between H5 and H7 confirms the 1,3-relationship of the protons on the benzene ring, verifying the 4,6-substitution pattern.[1][2]

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